

Physicochemical Characteristics of 2-Methyldecane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyldecane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **2-Methyldecane** (CAS No: 6975-98-0), an eleven-carbon branched-chain alkane. The document is intended for researchers, scientists, and professionals in drug development who may encounter this compound in various applications, including as a solvent, a component in complex hydrocarbon mixtures, or as a reference standard in analytical chemistry. This guide summarizes key quantitative data in a structured format, details standardized experimental protocols for the determination of these properties, and presents a logical workflow for the physicochemical characterization of liquid hydrocarbons.

Introduction

2-Methyldecane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$. As a branched alkane, its physical and chemical properties differ from its straight-chain isomer, n-undecane, influencing its behavior in various chemical and biological systems. Accurate knowledge of its physicochemical characteristics is essential for process design, formulation development, toxicological assessment, and analytical method development. This guide aims to be a centralized resource for this critical data.

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Methyldecane**, compiled from various scientific databases and publications.

Property	Value	Units	Notes
Molecular Formula	C ₁₁ H ₂₄	-	[1][2]
Molecular Weight	156.31	g/mol	[3][4]
CAS Number	6975-98-0	-	[1][2]
Boiling Point	189.2 - 189.3	°C	At 760 mm Hg[3][5]
Melting Point	-48.9	°C	[3][6]
Density	0.7331	g/cm ³	At 20°C
0.752	g/mL	At 25°C[7]	
Vapor Pressure	0.49 - 0.818	mmHg	At 25°C[3][5]
Flash Point	50.1	°C	Tag Closed Cup (est.) [5]
Solubility in Water	0.2971 (est.)	mg/L	At 25°C[5]
Refractive Index	1.4131	nD	At 20°C[2]
LogP (Octanol/Water)	5.9 - 6.156 (est.)	-	[3][5]

Experimental Protocols

The determination of the physicochemical properties listed above requires standardized and reproducible experimental methods. Below are detailed methodologies for key experiments, based on widely accepted protocols such as those from ASTM International.

Determination of Density

The density of liquid hydrocarbons like **2-Methyldecane** is a fundamental property for volume-to-mass conversions and quality control.

Methodology: Digital Density Meter (ASTM D4052)

This standard test method covers the determination of density and relative density of liquids by a digital density meter.

- **Apparatus:** A digital density meter consisting of a U-shaped oscillating tube and a system for electronic excitation, frequency counting, and display. The apparatus must be temperature-controlled.
- **Calibration:** The instrument is calibrated using at least two reference standards of known density, such as dry air and high-purity water, at the measurement temperature.
- **Sample Preparation:** The **2-Methyldecane** sample is equilibrated to the measurement temperature to prevent the formation of bubbles.
- **Measurement:** Approximately 1-2 mL of the sample is introduced into the oscillating U-tube. Care must be taken to avoid introducing air bubbles.
- **Analysis:** The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample. This frequency is used in conjunction with calibration data to calculate the density of the sample.[\[3\]](#)
- **Reporting:** The density is reported in g/cm³ or kg/m³ at the specified test temperature.[\[4\]](#)

Determination of Boiling Point

The boiling point is a critical property for the identification, purity assessment, and handling of volatile liquids.

Methodology: Distillation of Petroleum Products (ASTM D86)

While originally for petroleum products, the principles of this method are applicable for determining the boiling range of pure compounds.

- **Apparatus:** A distillation flask, condenser and cooling bath, flask support, heat source, and a calibrated temperature-measuring device.
- **Procedure:** A 100 mL volume of the **2-Methyldecane** sample is placed in the distillation flask.
- The apparatus is assembled, and heat is applied at a regulated rate.

- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- Heating is continued, and the vapor temperature is recorded as the distillation proceeds. For a pure compound like **2-Methyldecane**, the temperature should remain relatively constant throughout the distillation.
- The final boiling point is the maximum temperature observed during the test.

Alternative Methodology: Capillary Method

For smaller sample volumes, the capillary method provides an accurate determination of the boiling point.^[8]

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, and a heating bath (e.g., Thiele tube with mineral oil).
- Procedure: A small amount of **2-Methyldecane** is placed in the test tube. The capillary tube is inverted (open end down) and placed into the sample.^[8]
- The test tube is attached to a thermometer and heated in the oil bath.
- As the sample heats, air trapped in the capillary tube will slowly bubble out.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.^[9]

Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a key indicator of purity. For **2-Methyldecane**, which has a low melting point, this requires a cooled stage or bath.

Methodology: Capillary Method (Pharmacopeia Standard)

- Apparatus: A melting point apparatus with a temperature-controlled block or bath, a calibrated thermometer or digital temperature sensor, and glass capillary tubes.
- Sample Preparation: The **2-Methyldecane** sample is solidified by cooling. A small amount of the solid is packed into a capillary tube to a height of 2-4 mm.[\[6\]](#)
- Measurement: The capillary tube is placed in the heating block of the apparatus.
- The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the sample is completely liquid. For a pure compound, this range should be narrow (0.5-1.0°C).[\[10\]](#)

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material and is used for substance identification and purity assessment.

Methodology: Refractometer (ASTM D1218)

- Apparatus: An Abbe refractometer with a circulating fluid bath for temperature control and a sodium light source.
- Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water.
- Procedure: A few drops of the **2-Methyldecane** sample are placed on the clean, dry prism surface of the refractometer.[\[2\]](#)
- The prisms are closed, and the sample is allowed to equilibrate to the desired temperature (typically 20°C).
- The light source is positioned, and the eyepiece is focused until the dividing line between the light and dark fields is sharp.

- The compensator is adjusted to remove any color fringe.
- The measurement dial is turned until the dividing line is centered on the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.[\[1\]](#)

Purity Analysis by Gas Chromatography

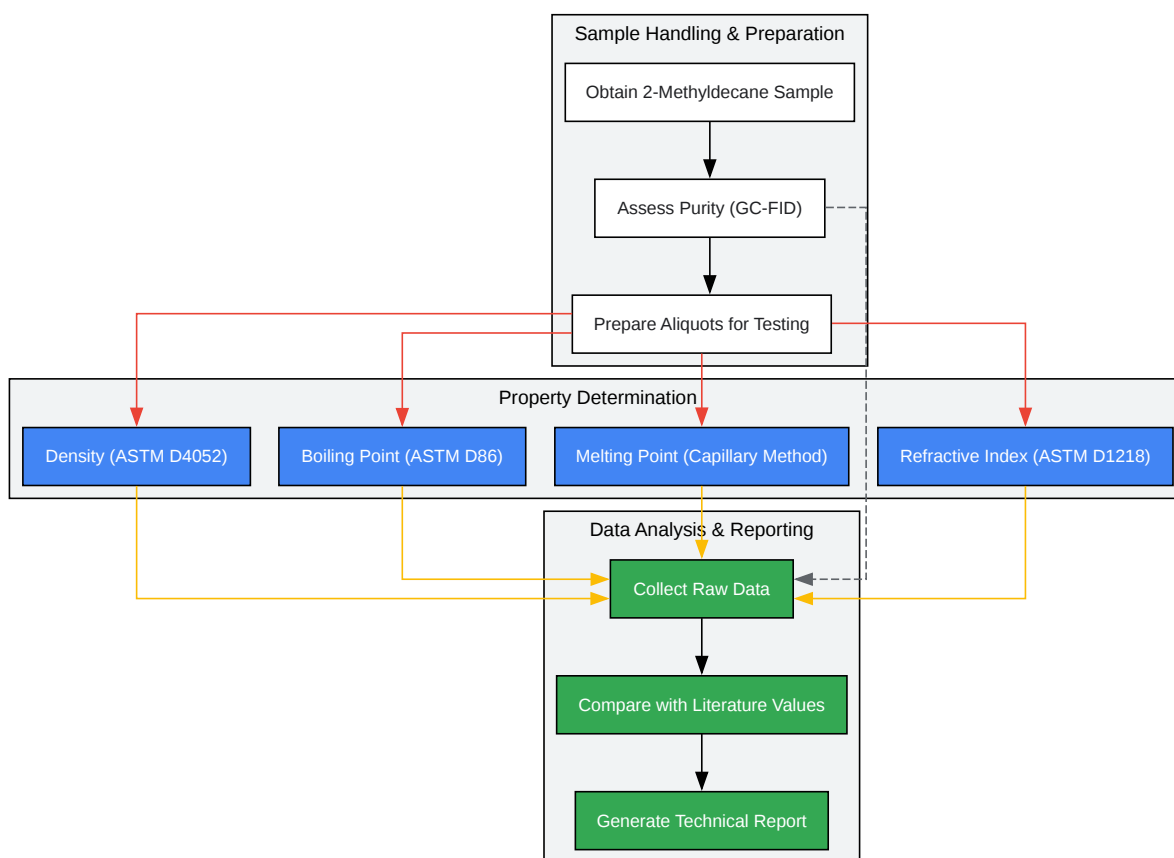
Gas chromatography (GC) is a powerful technique to assess the purity of volatile compounds like **2-Methyldecane**.

Methodology: Capillary Gas Chromatography

- Apparatus: A gas chromatograph equipped with a capillary column (a nonpolar stationary phase like dimethylpolysiloxane is suitable for alkanes), a flame ionization detector (FID), a heated injector, and a carrier gas (e.g., helium, nitrogen).[\[11\]](#)
- Sample Preparation: The **2-Methyldecane** sample is typically diluted in a volatile solvent (e.g., hexane) to an appropriate concentration.
- Injection: A small volume (e.g., 1 μL) of the prepared sample is injected into the heated inlet of the GC, where it is vaporized and swept onto the column by the carrier gas.
- Separation: The components of the sample are separated based on their boiling points and interaction with the stationary phase. The elution order generally follows the order of increasing boiling points.[\[11\]](#)
- Detection: As each component elutes from the column, it is detected by the FID, which generates a signal proportional to the amount of the substance.
- Analysis: The resulting chromatogram shows peaks corresponding to each component. The area under the peak for **2-Methyldecane** is compared to the total area of all peaks (excluding the solvent) to determine its percentage purity.[\[12\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physicochemical characterization of a liquid hydrocarbon such as **2-Methyldecane**.



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Caption: General workflow for physicochemical characterization of **2-Methyldecane**.

Conclusion

This technical guide has provided a detailed summary of the essential physicochemical properties of **2-Methyldecane**. The tabulated data offers a quick reference for key values, while the outlined experimental protocols provide a foundation for the accurate and reproducible measurement of these characteristics in a laboratory setting. The presented workflow illustrates the logical progression from sample acquisition to final analysis. This information is critical for the safe handling, effective application, and scientific understanding of **2-Methyldecane** in research and development.

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- To cite this document: BenchChem. [Physicochemical Characteristics of 2-Methyldecane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b042159#physicochemical-characteristics-of-2-methyldecane>]

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